

BMS-820132 stability and storage best practices

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Compound of Interest

Compound Name: BMS-820132

Cat. No.: B15615310

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BMS-820132 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information on the stability and storage best practices for **BMS-820132**. Below you will find troubleshooting guides and frequently asked questions to ensure the integrity of your experiments.

Frequently Asked Questions (FAQs)

1. What are the recommended storage conditions for solid **BMS-820132**?

Solid **BMS-820132** should be stored in a tightly sealed container, protected from moisture and light. For long-term storage, -20°C is recommended, which can preserve the compound for up to three years. For shorter durations, storage at 4°C is acceptable for up to two years.

2. How should I store solutions of **BMS-820132**?

The stability of **BMS-820132** in solution depends on the solvent and storage temperature. For stock solutions prepared in DMSO, it is recommended to store them in aliquots in tightly sealed vials. At -80°C, the solution is stable for up to 6 months, while at -20°C, it is stable for up to 1 month. For short-term storage of up to two weeks, 4°C is suitable. It is advisable to bring the solution to room temperature for at least one hour before use.

3. What solvents can I use to dissolve **BMS-820132**?

BMS-820132 is soluble in DMSO. For in vivo studies, specific formulations are recommended. Two common protocols involve using 10% DMSO with either 90% (20% SBE- β -CD in Saline) or 90% Corn Oil to achieve a clear solution of at least 2.5 mg/mL.[1]

4. What should I do if I observe precipitation in my **BMS-820132** solution?

If precipitation or phase separation occurs during the preparation of your solution, gentle heating and/or sonication can be used to aid in the dissolution of the compound.[1]

5. Are there any known degradation pathways for **BMS-820132**?

While specific degradation pathways for **BMS-820132** are not extensively documented in the provided search results, its chemical structure contains a phosphonate group.

Organophosphonates are generally stable; however, they can be susceptible to degradation under harsh conditions such as strong acids or bases, and through oxidation, which can be catalyzed by UV light in the presence of an oxidizing agent. It is therefore recommended to protect **BMS-820132** from extreme pH conditions and prolonged exposure to light.

6. What are the general handling precautions for **BMS-820132**?

As a general laboratory best practice, it is recommended to handle **BMS-820132** in a well-ventilated area while wearing appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses. Avoid inhalation of the powder and contact with skin and eyes.

Data Summary Tables

Table 1: Storage Conditions for **BMS-820132** (Solid)

Storage Temperature	Recommended Duration
-20°C	Up to 3 years
4°C	Up to 2 years

Table 2: Storage Conditions for **BMS-820132** in DMSO Solution

Storage Temperature	Recommended Duration
-80°C	Up to 6 months
-20°C	Up to 1 month
4°C	Up to 2 weeks

Table 3: Solubility of **BMS-820132** for In Vivo Studies

Solvent System	Achievable Concentration
10% DMSO, 90% (20% SBE- β -CD in Saline)	≥ 2.5 mg/mL (4.37 mM)
10% DMSO, 90% Corn Oil	≥ 2.5 mg/mL (4.37 mM)

Experimental Protocols & Workflows

Detailed Methodology for In Vivo Formulation Preparation

Protocol 1: Formulation with SBE- β -CD in Saline

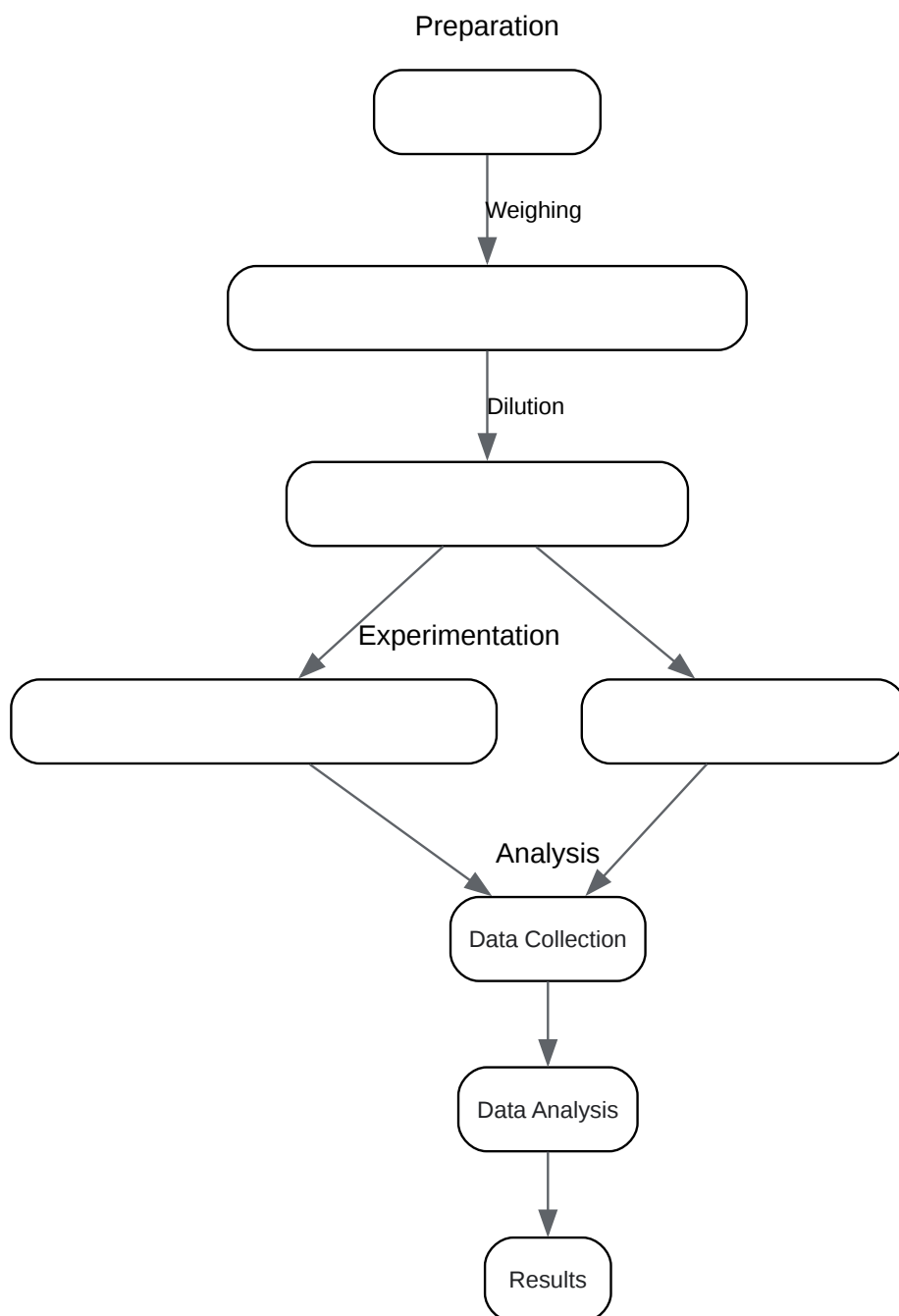
- Prepare a 20% SBE- β -CD in Saline solution: Dissolve 2g of SBE- β -CD powder in 10 mL of saline. Ensure complete dissolution to obtain a clear solution. This solution can be stored at 4°C for up to one week.
- Prepare the final formulation: To create a 10% DMSO, 90% (20% SBE- β -CD in Saline) solution, first dissolve **BMS-820132** in DMSO to make a stock solution. Then, add the appropriate volume of the DMSO stock to the 20% SBE- β -CD in saline solution to achieve the final desired concentration and solvent ratio. Mix thoroughly.

Protocol 2: Formulation with Corn Oil

- Prepare the final formulation: To create a 10% DMSO, 90% Corn Oil solution, first dissolve **BMS-820132** in DMSO to make a stock solution. Then, add the appropriate volume of the DMSO stock to corn oil to achieve the final desired concentration and solvent ratio. Mix thoroughly until a clear solution is obtained.

Visualizations

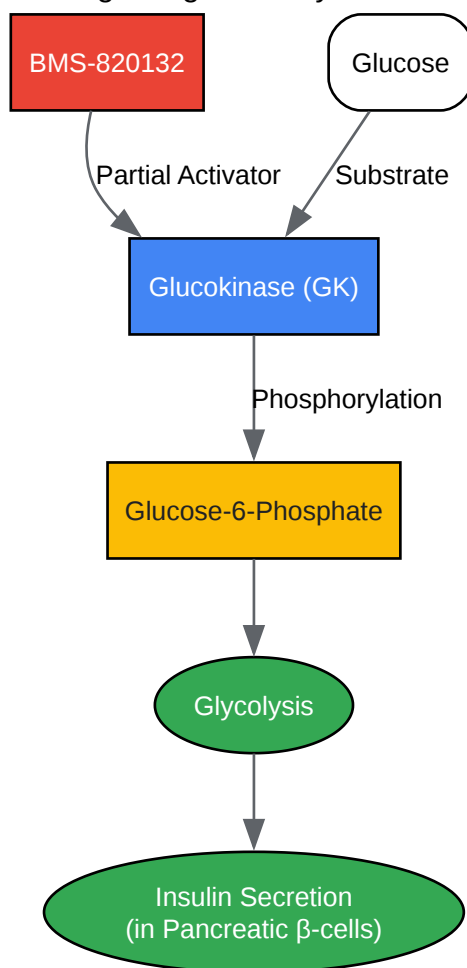
General Experimental Workflow for BMS-820132



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Caption: General workflow from compound handling to experimental results.

Simplified Signaling Pathway of BMS-820132



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Caption: **BMS-820132** acts as a partial activator of Glucokinase.

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References

- 1. medchemexpress.com [medchemexpress.com]
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